

Application Notes and Protocols for Fenamidone in Integrated Disease Management

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Compound of Interest

Compound Name: Fenamidone

Cat. No.: B155076

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These notes provide a comprehensive overview of the application of **fenamidone**, a quinone outside inhibitor (QoI) fungicide, within Integrated Disease Management (IDM) programs. The information is collated from various efficacy studies and is intended to guide the design of further research and development.

Application Notes

Fenamidone is a protectant and curative fungicide belonging to the imidazolinone chemical group.[1] Its primary mode of action is the inhibition of mitochondrial respiration in fungi by blocking electron transport at the ubiquinone:cytochrome c oxidoreductase enzyme, also known as complex III, at the Qo (Quinone outside) site.[2][3][4] This disruption of energy production effectively halts fungal growth and sporulation.[2] **Fenamidone** exhibits translaminar systemic activity, allowing it to move from the upper to the lower surface of a leaf, and provides antispore effects, making it a valuable tool in preventative disease management.

1.1 Spectrum of Activity **Fenamidone** is particularly effective against Oomycete pathogens. Extensive screenings have demonstrated its efficacy against a wide range of diseases affecting vegetable, fruit, and ornamental crops.

Key target pathogens include:

- Downy Mildews: Caused by fungi such as *Plasmopara viticola* on grapes, *Bremia lactucae* on lettuce, and various species affecting coleus and snapdragons.
- *Phytophthora* spp.: Responsible for late blight in potatoes and tomatoes (*Phytophthora infestans*), as well as root and stem rots in numerous ornamental plants (*P. cinnamomi*, *P. ramorum*, *P. nicotianae*, etc.).
- *Pythium* spp.: A common cause of damping-off and root rot in greenhouse and nursery settings (*P. aphanidermatum*, *P. ultimum*).

While its primary targets are Oomycetes, **fenamidone** has also been shown to suppress other pathogens like *Alternaria* spp.

1.2 Role in Integrated Disease Management (IDM) IDM strategies rely on a combination of tactics to manage diseases sustainably, minimizing reliance on a single chemical class.

Fenamidone's role within an IDM program is significant due to its specific mode of action and preventative properties.

- Rotational Programs: As a FRAC Group 11 fungicide, **fenamidone** is a critical rotational partner with fungicides from different FRAC groups to manage and delay the development of resistance. Over-reliance on QoI fungicides has led to resistance in some pathogen populations, making proper stewardship essential.
- Preventative Application: **Fenamidone** is most effective when applied before or at the very early stages of disease development. In an IDM program, applications should be timed according to disease forecasting models, weather conditions conducive to infection, and crop growth stage.
- Combination Products: **Fenamidone** is often co-formulated with other fungicides, such as mancozeb or fosetyl-Al. These combinations broaden the spectrum of activity and provide multiple modes of action in a single application, which is a key strategy for resistance management. For example, a combination of **fenamidone** and mancozeb has been shown to be effective in controlling downy mildew on grapes and early blight on tomatoes.

Data Presentation: Efficacy Studies

The following tables summarize quantitative data from various studies evaluating the efficacy of **fenamidone**.

Table 1: Efficacy of **Fenamidone** Against Key Ornamental Pathogens (IR-4 Program Summary 2004-2012)

Target Pathogen	Host Plant	Efficacy Level
Downy Mildew	Coleus	Highly Effective
Downy Mildew	Snapdragon	Highly Effective
Phytophthora cinnamomi	Various	Effective
Phytophthora nicotianae	Various	Effective
Phytophthora ramorum	Various	Effective
Pythium aphanidermatum	Various	Effective
Pythium ultimum	Various	Effective

Table 2: Efficacy of **Fenamidone** Formulations Against Grape Downy Mildew (*Plasmopara viticola*)

Treatment	Dosage (per ha)	Disease Control	Yield (kg/vine)	Cost-Benefit Ratio
Fenamidone 50 SC	300 ml	Good	6.97 - 8.10	1:1.91
Mancozeb 50% + Fenamidone 10% WDG	1500 g	Best	6.97 - 8.10	1:2.18
Fosetyl-Al 66.66% + Fenamidone 4.44% WDG	2500 g	Best	6.97 - 8.10	1:1.96
Untreated Control	N/A	Poor	3.9	N/A

Table 3: Disease Reduction in Tomato with an IDM Module Including **Fenamidone**

Disease	IDM Module Severity (%)	Control Severity (%)
Damping Off	3.95	Not Specified
Fusarium Wilt	8.69	Not Specified
Early Blight	5.66	Not Specified
Tomato Leaf Curl Virus	10.56	Not Specified
Spotted Wilt Virus	10.77	Not Specified
Note: The IDM module included multiple interventions; see Protocol 3.1 for details.		

Table 4: In Vitro Efficacy of **Fenamidone** + Mancozeb Against *Plasmopara viticola*

Parameter	Efficacy
Inhibition of Sporangial Germination	91.33%
Inhibition of Zoospore Germination	Not specified for this combination

Experimental Protocols

The following are representative protocols for evaluating **fenamidone**'s efficacy. These are synthesized from methodologies described in the cited literature.

3.1 Protocol: Field Efficacy of **Fenamidone** in a Tomato IDM Program

- 1. Objective: To evaluate the effectiveness of an IDM module incorporating **fenamidone** for the management of major tomato diseases.
- 2. Experimental Design:
 - Layout: Randomized Block Design (RBD) with a minimum of three replications.
 - Plot Size: Define plot dimensions (e.g., 5m x 5m) with adequate buffer zones to prevent spray drift.
 - Treatments:
 - T1: Full IDM Module (including **fenamidone**).
 - T2: Farmer's Practice (standard local chemical regimen).
 - T3: Untreated Control.
- 3. IDM Module (T1) Implementation:
 - Nursery: Seed priming with *Bacillus subtilis* (@ 4g/kg seed) followed by soil application (@ 10g/kg soil).
 - Pre-Transplant: Seedling dip with Carbendazim 12% + Mancozeb 63% WP (@ 0.1%).

- Main Field - Sequential Spray Schedule:
 - 10 Days After Transplanting (DAT): Acephate 75% WP (@ 1.5g/L).
 - 20 DAT: Fipronil 5% SC (@ 1.5mL/L).
 - 25 DAT: Copper Hydroxide 77% WP (@ 2.0g/L).
 - 40 DAT: Imidacloprid 70% WG (@ 2g/15L).
 - 45, 55, 65 DAT: **Fenamidone** 10% + Mancozeb 50% WDG (@ 0.25%).
- 4. Application of Treatments:
 - Use a calibrated knapsack sprayer to ensure uniform coverage.
 - Record weather data (temperature, humidity, rainfall) during the trial period.
 - Follow all recommended safety precautions for handling and applying plant protection products.
- 5. Data Collection and Disease Assessment:
 - Randomly select and tag a predetermined number of plants (e.g., 10) from the center of each plot for observation.
 - Record disease incidence and severity at regular intervals (e.g., every 10-15 days) starting from the first appearance of symptoms.
 - Use a standardized disease rating scale (e.g., 0-5 or 0-9 scale) to assess the severity of diseases like early blight.
 - Calculate the Percent Disease Index (PDI) for each disease.
- 6. Yield Data:
 - Harvest all marketable fruits from the tagged plants or the entire net plot.
 - Record the total weight and number of fruits per plot and calculate the yield per hectare.

- 7. Statistical Analysis:

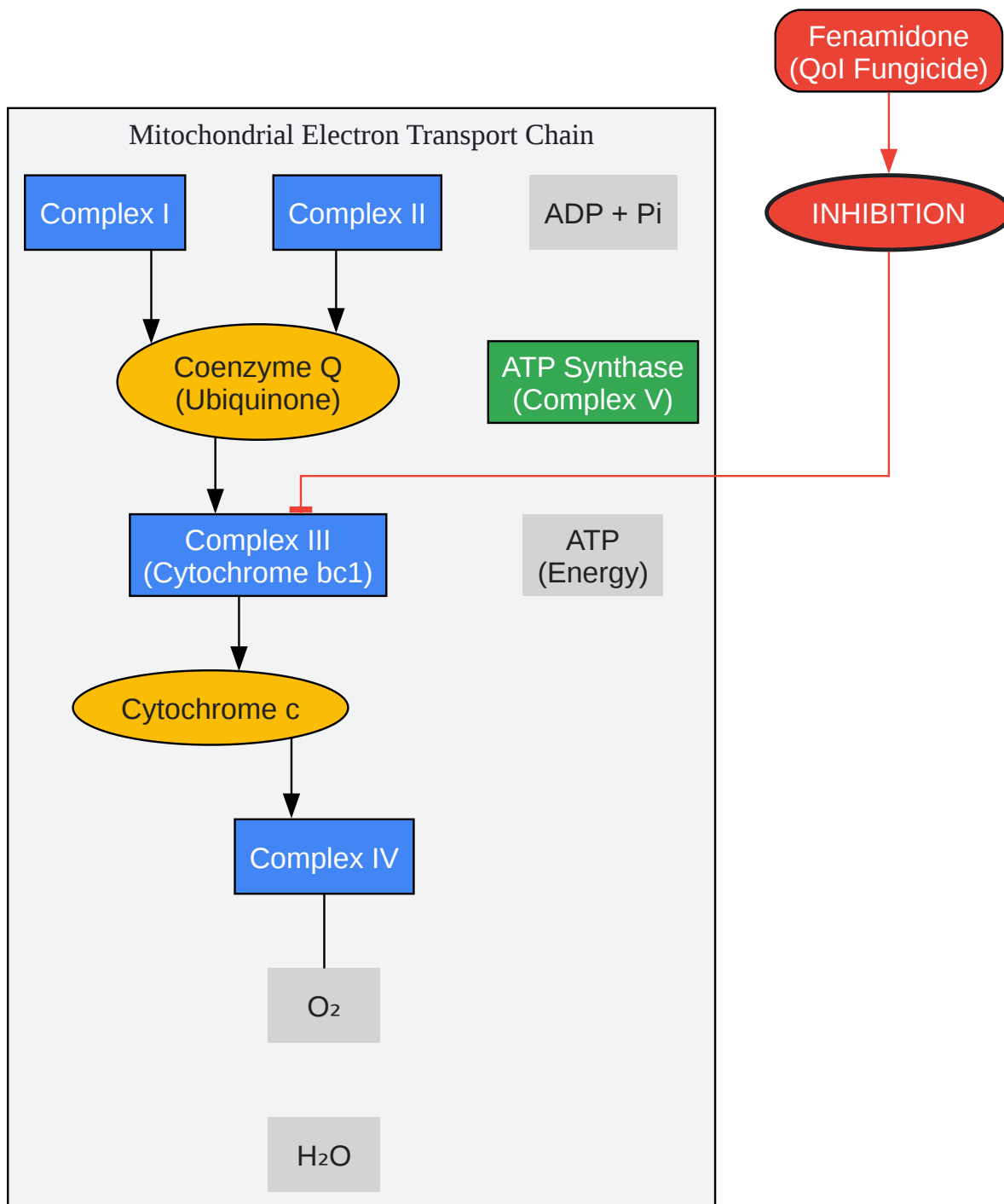
- Analyze the collected data (PDI, yield) using Analysis of Variance (ANOVA) appropriate for an RBD.
- Use a suitable post-hoc test (e.g., Tukey's HSD) to compare treatment means.

3.2 Protocol: In Vitro Evaluation of Fungicide Efficacy Against *Plasmopara viticola* (Spore Germination Assay)

- 1. Objective: To determine the direct inhibitory effect of **fenamidone** on the sporangial and zoospore germination of *P. viticola*.
- 2. Inoculum Preparation:
 - Collect fresh downy mildew lesions from infected grape leaves.
 - Induce sporulation by incubating leaves in a moist chamber at ~20°C overnight.
 - Harvest sporangia by gently washing the lesions with sterile distilled water into a beaker.
 - Adjust the sporangial concentration to a standard level (e.g., 1×10^5 sporangia/mL) using a hemocytometer.
- 3. Fungicide Solutions:
 - Prepare a stock solution of the **fenamidone** formulation to be tested.
 - Create a series of dilutions to achieve the desired final concentrations for the assay (e.g., 250, 500, 1000 ppm).
- 4. Sporangial Germination (Zoospore Release) Assay:
 - Place 100 μ L of the sporangial suspension on a clean glass slide or in a multi-well plate.
 - Add 100 μ L of the fungicide solution at the desired concentration. Use sterile water for the control.

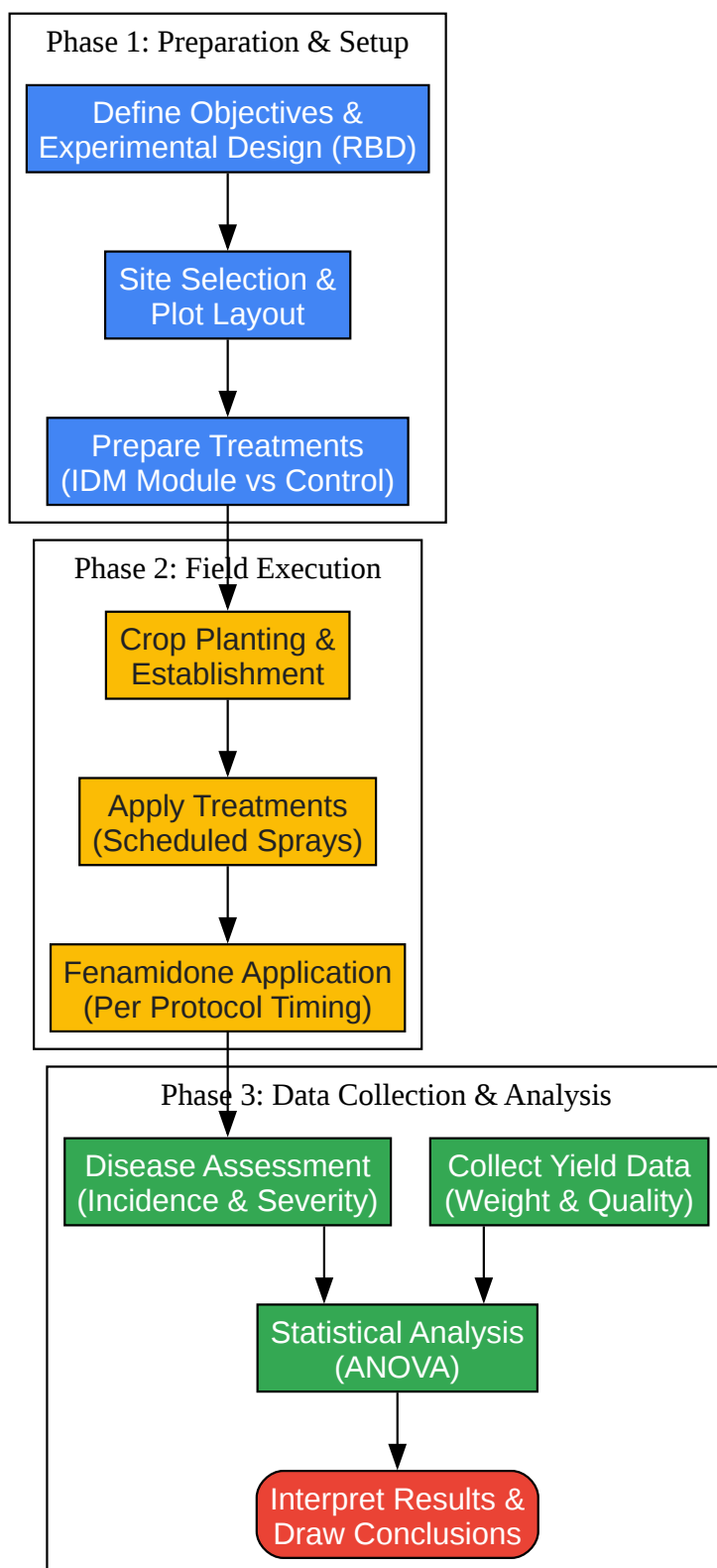
- Incubate the slides in a moist chamber at 20-22°C for 4-6 hours.
- Place a drop of lactophenol cotton blue on the suspension to stop germination and stain the spores.
- Observe under a microscope and count the number of germinated (zoospores released) and non-germinated sporangia out of a total of 100 sporangia.
- Calculate the percentage of inhibition using the formula: $\text{Inhibition (\%)} = [(C-T)/C] * 100$, where C is germination in control and T is germination in treatment.
- 5. Zoospore Germination Assay:
 - To obtain zoospores, chill the sporangial suspension at 4°C for 30 minutes and then return to room temperature for 1 hour to induce zoospore release.
 - Mix the zoospore suspension with the fungicide solutions as described above.
 - Incubate for 12-24 hours.
 - Count the number of germinated and non-germinated zoospores and calculate the percentage of inhibition.
- 6. Statistical Analysis:
 - Use a Completely Randomized Design (CRD) with at least three replications.
 - Analyze the percentage inhibition data using ANOVA and a mean separation test.

Visualizations: Pathways and Workflows



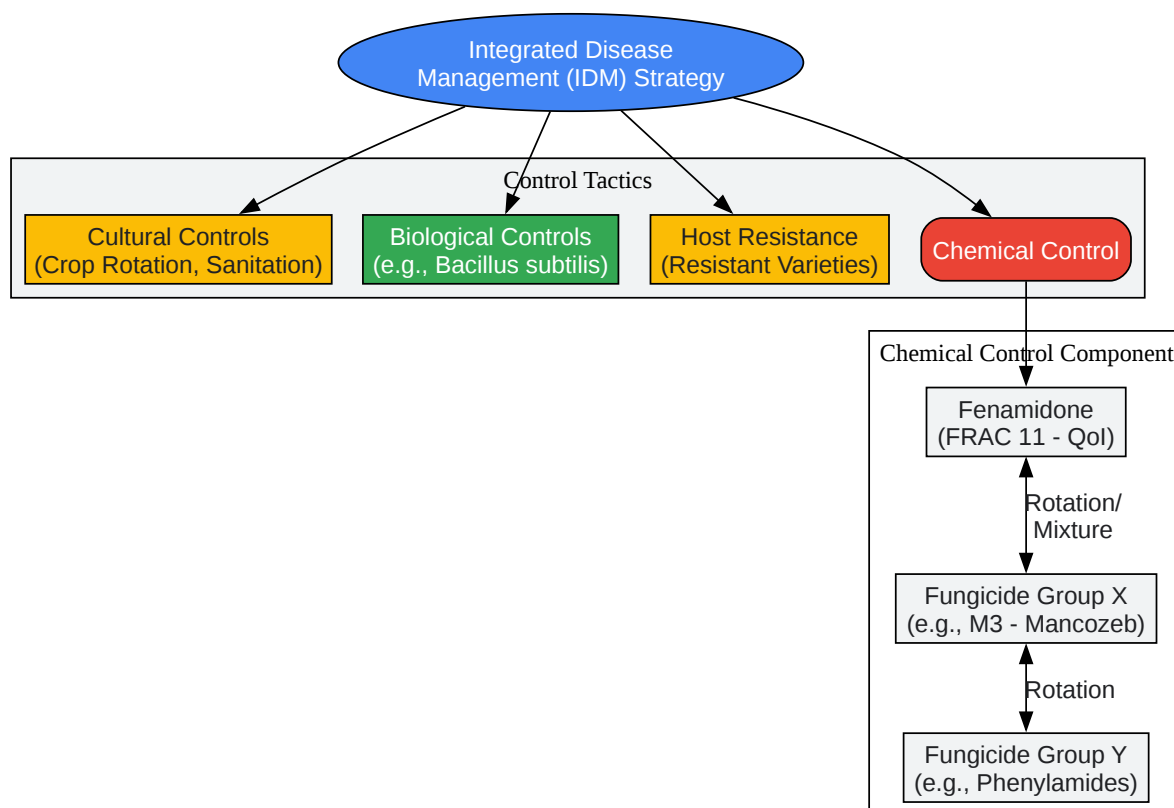
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Caption: Mechanism of action of **Fenamidone**, which inhibits Complex III.



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Caption: Workflow for a field trial evaluating **Fenamidone** in an IDM program.



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Caption: Logical relationship of **Fenamidone** within a multi-tactic IDM plan.

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